

A Comparative Analysis of Prim-O-Glucosylcimifugin and its Aglycone, Cimifugin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Prim-O-Glucosylcimifugin*

Cat. No.: *B192187*

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Introduction

Prim-O-Glucosylcimifugin (POG) and its aglycone, cimifugin, are two natural compounds predominantly found in the roots of *Saposhnikovia divaricata* (Fang Feng), a plant widely used in traditional Chinese medicine for its anti-inflammatory and analgesic properties. This guide provides a comprehensive comparison of their biological activities, pharmacokinetic profiles, and mechanisms of action, supported by experimental data to aid researchers in the fields of pharmacology and drug development.

Chemical Structures

The primary structural difference between the two compounds is the presence of a glucose moiety on POG, which is absent in cimifugin. This difference significantly influences their physicochemical properties and subsequent biological activities.

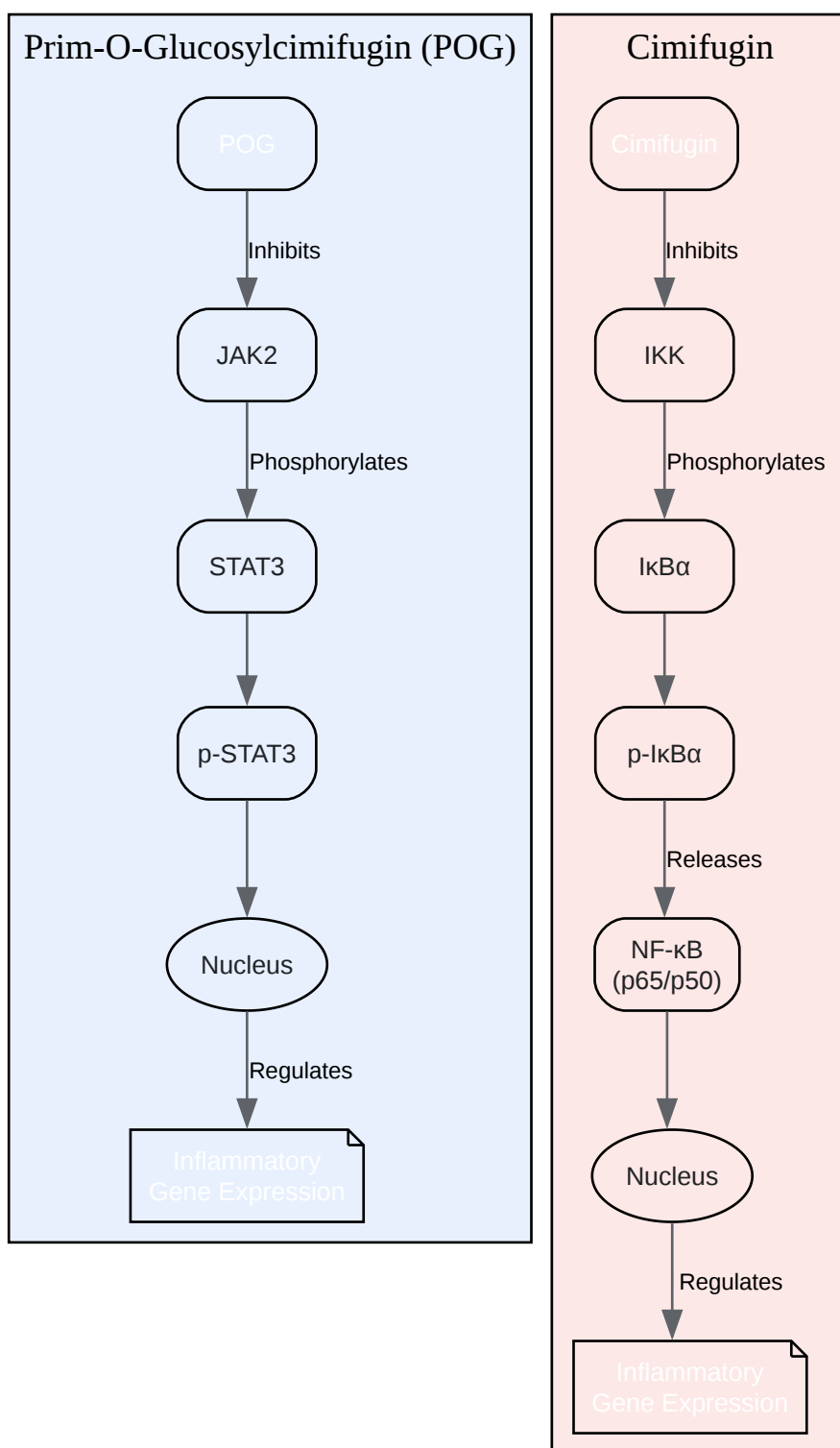
Figure 1: Chemical Structures of **Prim-O-Glucosylcimifugin** and Cimifugin.

Cimifugin

cimifugin_img

Prim-O-Glucosylcimifugin

POG_img



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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com